

An In-depth Technical Guide on Trioctyl Trimellitate

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Compound of Interest

Compound Name: *Trioctyl trimellitate*

Cat. No.: *B7802723*

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This guide provides an overview of the fundamental physicochemical properties of **Trioctyl Trimellitate** (TOTM), a high-molecular-weight plasticizer. The information is tailored for researchers, scientists, and professionals in drug development who require precise data for formulation and analysis.

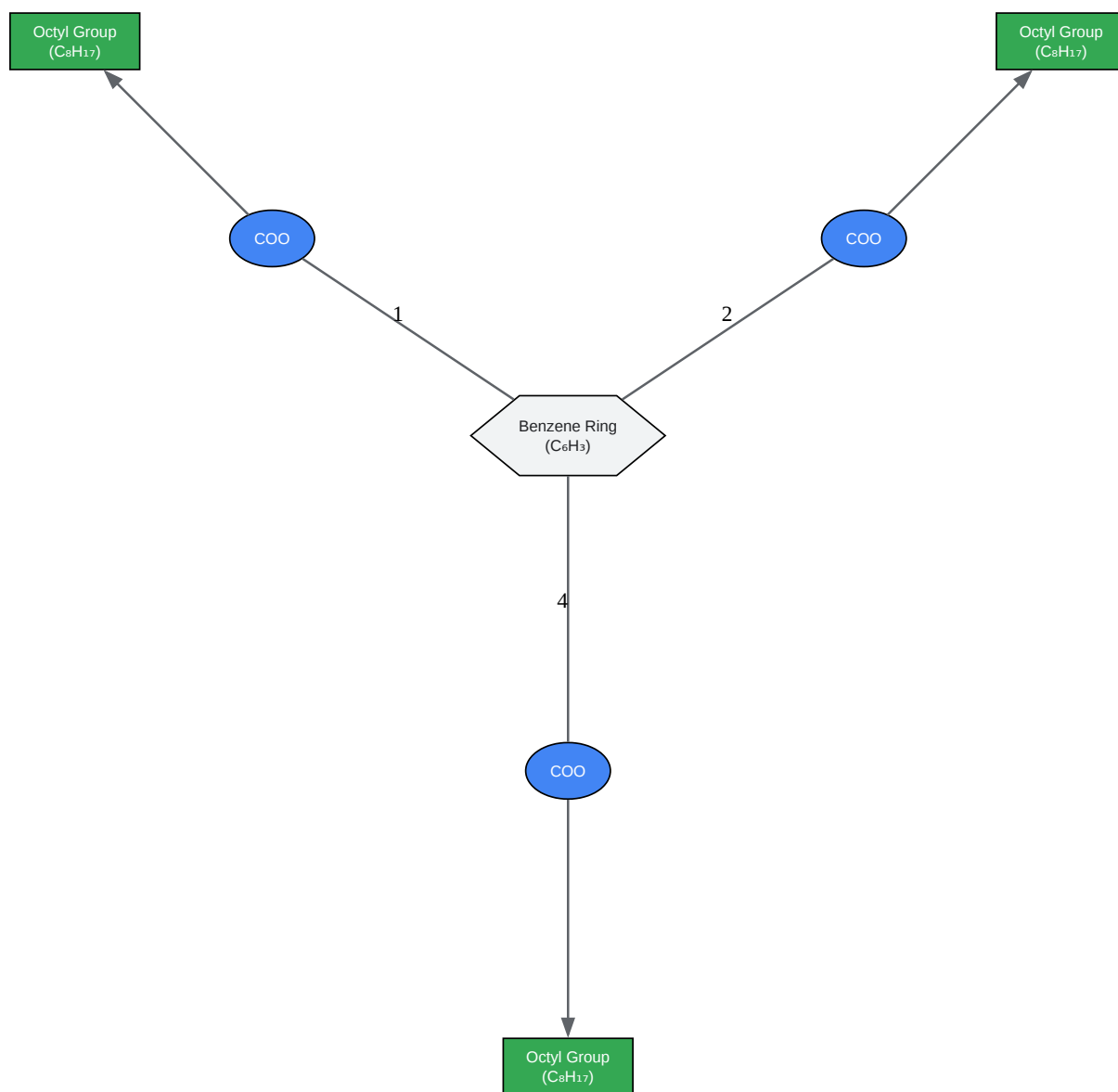
Physicochemical Data

Trioctyl trimellitate is a branched-chain ester primarily used as a plasticizer in various polymers. Its molecular characteristics are crucial for understanding its behavior in different matrices.

Parameter	Value	References
Molecular Formula	C ₃₃ H ₅₄ O ₆	[1] [2] [3]
Molecular Weight	546.78 g/mol	[4] [5]
Alternate Molecular Weight	546.8 g/mol	[1] [3]
Alternate Molecular Weight	546.79 g/mol	[2]
CAS Number	3319-31-1	[2] [4] [5]

Molecular Structure

Trioctyl trimellitate is the triester of trimellitic acid and 2-ethylhexanol.^[6] The central component is a benzene ring substituted with three ester groups at positions 1, 2, and 4.^[3] Each ester group is attached to an octyl chain.



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Molecular structure of **Trioctyl Trimellitate**.

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